

what are the physical properties of 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide

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Compound of Interest

Compound Name: *Einecs 302-961-4*

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An In-depth Technical Guide to the Physical Properties of 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known and estimated physical properties of the quaternary ammonium salt, 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide. Due to the limited availability of direct experimental data for this specific compound, this guide combines calculated values, estimations based on structurally similar compounds, and established experimental protocols for the characterization of such salts.

Core Physical Properties

The physical characteristics of 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide are crucial for its handling, formulation, and application in research and development. Below is a summary of its key physical properties.

Property	Value	Method of Determination
Molecular Formula	C ₁₂ H ₂₀ BrN ₂	Calculation
Molecular Weight	299.10 g/mol	Calculation
Melting Point	Estimated to be in the range of a solid at room temperature.	Estimation based on analogous structures
Boiling Point	Decomposes before boiling.	General property of quaternary ammonium salts
Solubility	Expected to be soluble in polar solvents like water, ethanol, and acetone, with limited solubility in non-polar organic solvents. ^{[1][2]}	Estimation based on analogous structures ^[3]

Note: The melting point of pyrrolidinium-based ionic liquids can be influenced by the structure of the cation and the nature of the anion.^{[4][5][6]} Given that many pyrrolidinium bromide salts are solids at room temperature, it is reasonable to predict a similar state for the title compound.^[4] Quaternary ammonium salts are ionic compounds and typically have high thermal stability, often decomposing at high temperatures rather than exhibiting a true boiling point.^[7] Their solubility is dictated by their ionic nature, favoring polar solvents capable of solvating the cation and anion.^{[1][2][3]}

Experimental Protocols

Detailed methodologies for determining the physical properties of quaternary ammonium salts are outlined below. These protocols are standard in the field and can be applied to 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide.

Synthesis of 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide

Objective: To synthesize 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide via a quaternization reaction.

Materials:

- 2,5-dimethylpyrrolidine
- 1,3-dibromopropane
- A suitable aprotic polar solvent (e.g., acetonitrile, acetone)
- Diethyl ether (for precipitation)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 2,5-dimethylpyrrolidine in the chosen aprotic polar solvent.
- Add an equimolar amount of 1,3-dibromopropane to the solution.
- The reaction mixture is typically stirred at room temperature or gently heated under reflux for a period ranging from several hours to days, depending on the reactivity of the substrates.
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Upon completion, the product can be precipitated by adding an anti-solvent, such as diethyl ether.
- The resulting solid is collected by filtration, washed with the anti-solvent to remove unreacted starting materials, and dried under vacuum.

Characterization: The structure and purity of the synthesized compound should be confirmed using spectroscopic methods like ^1H NMR, ^{13}C NMR, and mass spectrometry.

Determination of Melting Point

Objective: To determine the melting point of the synthesized compound using a standard laboratory method.

Apparatus:

- Melting point apparatus (e.g., Gallenkamp, Stuart SMP10)
- Capillary tubes

Procedure:

- A small, finely powdered sample of the dried compound is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range at which the substance begins to melt and completely liquefies is recorded as the melting point. For ionic liquids, a Differential Scanning Calorimeter (DSC) can also be used to determine the melting temperature and other thermal transitions.^{[4][5]}

Determination of Solubility

Objective: To qualitatively and quantitatively determine the solubility of the compound in various solvents.

Qualitative Method:

- Take a small, measured amount of the compound (e.g., 10 mg) and add it to a test tube containing a small volume of the solvent (e.g., 1 mL).

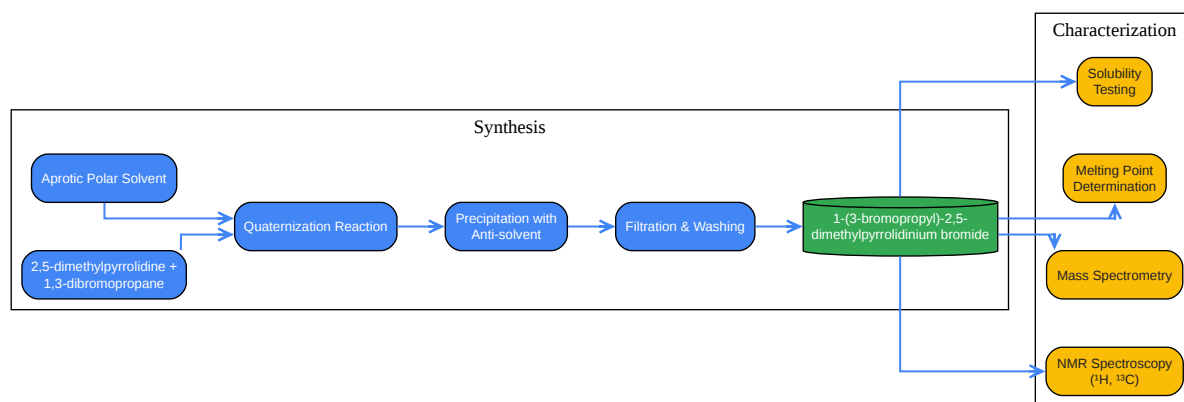
- Shake the test tube vigorously and observe if the solid dissolves completely.
- If it dissolves, the compound is considered soluble in that solvent under these conditions. If not, it is considered insoluble or sparingly soluble. This can be repeated with a range of polar and non-polar solvents.^[8]

Quantitative Method (Gravimetric Approach):

- Prepare a saturated solution of the compound in a specific solvent at a constant temperature by adding an excess of the solid to the solvent and stirring for an extended period to ensure equilibrium.^[9]
- Carefully separate the undissolved solid from the saturated solution by filtration or centrifugation.^[9]
- A known volume or weight of the clear saturated solution is taken, and the solvent is evaporated.
- The mass of the remaining solid residue is measured.
- The solubility is then calculated and expressed in units such as g/100 mL or mol/L.^[4] For ionic liquids, methods like inverse gas chromatography can also be employed to determine solubility parameters.^[10]

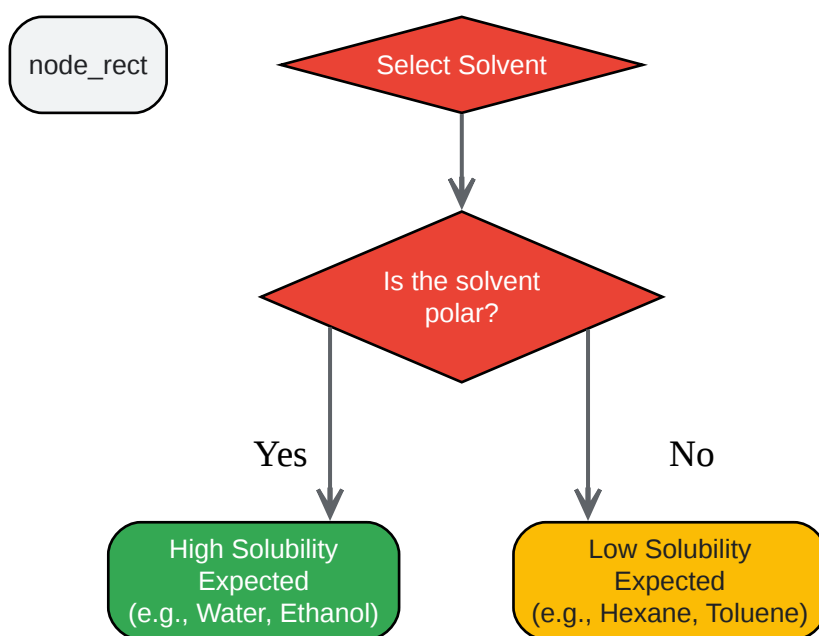
Logical and Experimental Workflows

The following diagrams, created using the DOT language, illustrate the logical flow of synthesis and characterization, as well as the decision process for solvent selection.



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Caption: Workflow for the synthesis and characterization of 1-(3-bromopropyl)-2,5-dimethylpyrrolidinium bromide.



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Caption: Logical diagram for predicting solubility based on solvent polarity.

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